

# TCO-PEG4-Maleimide: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: TCO-PEG4-Maleimide

Cat. No.: B8115188

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety, handling, and experimental applications of **TCO-PEG4-Maleimide**, a heterobifunctional crosslinker integral to advancements in bioconjugation, antibody-drug conjugate (ADC) development, and proteomics. This document synthesizes available safety data, details established experimental protocols, and presents visual workflows to ensure its safe and effective use in research and development settings.

## Chemical Identity and Properties

**TCO-PEG4-Maleimide** is a molecule designed with two distinct reactive functionalities connected by a polyethylene glycol (PEG) spacer. The trans-cyclooctene (TCO) group facilitates rapid and specific bioorthogonal "click" reactions with tetrazine-modified molecules, while the maleimide group enables covalent bond formation with thiol-containing molecules, such as cysteine residues in proteins. The PEG4 spacer enhances solubility in aqueous solutions and provides spatial separation between the conjugated molecules.

Property	Value	Source
Chemical Name	TCO-PEG4-Maleimide	BroadPharm[1]
Synonyms	trans-Cyclooctene-PEG4-Maleimide	MedChemExpress[2]
Molecular Formula	C <sub>23</sub> H <sub>36</sub> N <sub>2</sub> O <sub>8</sub>	BroadPharm
Molecular Weight	468.53 g/mol	BroadPharm
CAS Number	2748945-56-2	BroadPharm
Solubility	Soluble in DMSO, DMF, DCM	BroadPharm

## Safety Data and Hazard Information

A specific Safety Data Sheet (SDS) for **TCO-PEG4-Maleimide** is not readily available. Therefore, this section compiles safety information from an SDS for a structurally analogous compound, TCO-PEG4-NHS ester, and data for the individual reactive moieties (maleimide and trans-cyclooctene) and the PEG linker.

## GHS Hazard Classification (Inferred)

Based on the components, a precautionary GHS classification is provided. The parent maleimide compound is classified as toxic if swallowed, causes severe skin burns and eye damage, and may cause an allergic skin reaction.[3] The TCO-PEG4-NHS ester is noted to cause mild skin irritation, is suspected of causing genetic defects, and may cause cancer and organ damage through prolonged exposure.

Hazard Class	Category	Hazard Statement	Source (Analogous/Component)
Acute Toxicity, Oral	3	H301: Toxic if swallowed	PubChem (Maleimide) [3]
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage	PubChem (Maleimide) [3]
Skin Sensitization	1	H317: May cause an allergic skin reaction	PubChem (Maleimide)
Germ Cell Mutagenicity	2	H341: Suspected of causing genetic defects	MedChemExpress (TCO-PEG4-NHS ester)
Carcinogenicity	1A/1B	H350: May cause cancer	MedChemExpress (TCO-PEG4-NHS ester)
Specific Target Organ Toxicity (Single Exposure)	2	H371: May cause damage to organs	MedChemExpress (TCO-PEG4-NHS ester)
Specific Target Organ Toxicity (Repeated Exposure)	2	H373: May cause damage to organs through prolonged or repeated exposure	MedChemExpress (TCO-PEG4-NHS ester)

## Toxicological Data (Component-Based)

Quantitative toxicity data for **TCO-PEG4-Maleimide** is not available. The following data is for the parent maleimide compound.

Parameter	Value	Species	Source
LD50 (Oral)	7.76 mg/kg	Mouse	Sigma-Aldrich

The PEG linker component is generally considered to have low toxicity and is biocompatible. Similarly, trans-cyclooctene is utilized in bioorthogonal chemistry due to its favorable toxicological profile in biological systems.

## Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **TCO-PEG4-Maleimide** and ensure user safety.

Parameter	Recommendation	Source
Storage Temperature	-20°C	BroadPharm
Storage Conditions	Store in a tightly sealed container, protected from light and moisture.	BroadPharm
Handling Precautions	Handle in a well-ventilated area, preferably in a fume hood. Avoid inhalation of dust or vapors. Avoid contact with skin, eyes, and clothing.	MedChemExpress (TCO-PEG4-NHS ester SDS)
Recommended Solvents	Anhydrous DMSO or DMF are recommended for preparing stock solutions.	BroadPharm

## Personal Protective Equipment (PPE)

A comprehensive set of PPE should be worn when handling **TCO-PEG4-Maleimide**.

PPE Type	Specification	Source (Analogous/Component)
Eye/Face Protection	Chemical safety goggles or a face shield.	MedChemExpress (TCO-PEG4-NHS ester SDS)
Skin Protection	Chemical-resistant gloves (e.g., nitrile) and a lab coat.	MedChemExpress (TCO-PEG4-NHS ester SDS)
Respiratory Protection	Use a NIOSH-approved respirator if ventilation is inadequate or for handling large quantities.	MedChemExpress (TCO-PEG4-NHS ester SDS)

## First Aid Measures

In case of exposure, follow these first aid procedures.

Exposure Route	First Aid Measure	Source (Analogous/Component)
Inhalation	Move to fresh air. If breathing is difficult, give oxygen. Seek medical attention.	MedChemExpress (TCO-PEG4-NHS ester SDS)
Skin Contact	Immediately wash with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.	MedChemExpress (TCO-PEG4-NHS ester SDS)
Eye Contact	Immediately flush with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek immediate medical attention.	MedChemExpress (TCO-PEG4-NHS ester SDS)
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.	MedChemExpress (TCO-PEG4-NHS ester SDS)

## Experimental Protocols and Workflows

**TCO-PEG4-Maleimide** is a versatile linker used in two primary conjugation reactions: thiol-maleimide coupling and TCO-tetrazine ligation.

### Thiol-Maleimide Conjugation Protocol

This protocol outlines the general steps for conjugating the maleimide moiety of **TCO-PEG4-Maleimide** to a thiol-containing molecule, such as a protein with cysteine residues.

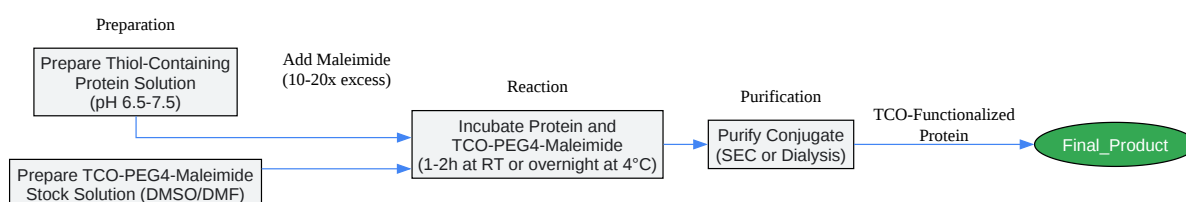
#### 3.1.1 Materials

- Thiol-containing protein (e.g., antibody)
- **TCO-PEG4-Maleimide**
- Reaction Buffer: Phosphate-buffered saline (PBS) or other amine-free buffer (e.g., HEPES, MOPS) at pH 6.5-7.5.
- Reducing agent (optional): TCEP (tris(2-carboxyethyl)phosphine) or DTT (dithiothreitol).
- Quenching reagent: Free thiol such as cysteine or  $\beta$ -mercaptoethanol.
- Anhydrous DMSO or DMF.
- Purification system: Size-exclusion chromatography (SEC) or dialysis equipment.

#### 3.1.2 Procedure

- Protein Preparation:
  - Dissolve the thiol-containing protein in the reaction buffer to a concentration of 1-10 mg/mL.
  - If necessary, reduce disulfide bonds to generate free thiols by adding a 10-20 fold molar excess of TCEP and incubating for 30-60 minutes at room temperature. DTT can also be used, but must be removed prior to adding the maleimide reagent.
- **TCO-PEG4-Maleimide** Stock Solution:

- Prepare a 10 mM stock solution of **TCO-PEG4-Maleimide** in anhydrous DMSO or DMF immediately before use.
- Conjugation Reaction:
  - Add a 10-20 fold molar excess of the **TCO-PEG4-Maleimide** stock solution to the protein solution.
  - Incubate the reaction mixture for 1-2 hours at room temperature or overnight at 4°C with gentle stirring.
- Quenching:
  - (Optional) Add a free thiol (e.g., cysteine) in excess to quench any unreacted maleimide.
- Purification:
  - Remove unreacted **TCO-PEG4-Maleimide** and other small molecules by SEC or dialysis.



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### Thiol-Maleimide Conjugation Workflow

## TCO-Tetrazine Ligation Protocol

This protocol details the bioorthogonal reaction between a TCO-functionalized molecule (prepared as in 3.1) and a tetrazine-modified molecule.

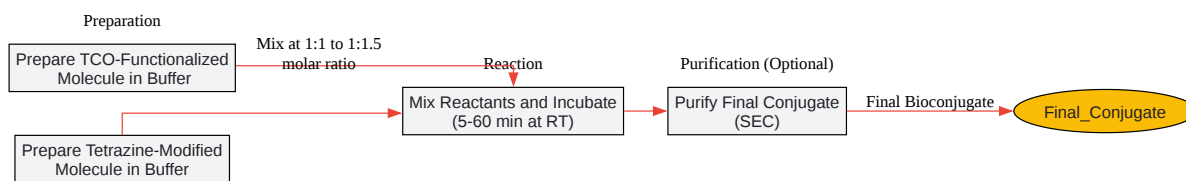
### 3.2.1 Materials

- TCO-functionalized molecule
- Tetrazine-modified molecule
- Reaction Buffer: PBS or other physiological buffer (pH 6.5-8.0).
- Anhydrous DMSO or DMF.
- Purification system (optional): SEC.

### 3.2.2 Procedure

- Reactant Preparation:
  - Dissolve the TCO-functionalized molecule in the reaction buffer.
  - Prepare a stock solution of the tetrazine-modified molecule in anhydrous DMSO or DMF and dilute to the desired concentration in the reaction buffer.
- Ligation Reaction:
  - Mix the TCO-functionalized and tetrazine-modified molecules in a 1:1 to 1:1.5 molar ratio.
  - The reaction is typically rapid and can be complete within 5-60 minutes at room temperature.
- Purification:
  - If necessary, purify the final conjugate from any unreacted starting materials using SEC.





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### TCO-Tetrazine Ligation Workflow

## Reaction Mechanisms

The utility of **TCO-PEG4-Maleimide** stems from two highly specific chemical reactions.

### Thiol-Maleimide Michael Addition

The maleimide group reacts with a thiol via a Michael addition, forming a stable thioether bond.

#### Thiol-Maleimide Michael Addition

### TCO-Tetrazine Inverse Electron-Demand Diels-Alder (IEDDA) Reaction

The TCO group undergoes a [4+2] cycloaddition with a tetrazine, followed by a retro-Diels-Alder reaction that releases nitrogen gas, resulting in a stable dihydropyridazine linkage.

#### TCO-Tetrazine IEDDA Reaction

## Conclusion

**TCO-PEG4-Maleimide** is a powerful and versatile tool for researchers in drug development and the life sciences. Its dual functionality allows for the precise and efficient construction of complex bioconjugates. Adherence to the safety guidelines and experimental protocols outlined in this guide will enable its safe and effective use, fostering innovation in the development of

targeted therapeutics and advanced diagnostic agents. It is imperative for users to seek out the most current and specific safety data for this compound as it becomes available and to always conduct a thorough risk assessment before use.

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## References

- 1. TCO-PEG4-maleimide, 2748945-56-2 | BroadPharm [[broadpharm.com](https://broadpharm.com)]
- 2. medchemexpress.com [[medchemexpress.com](https://medchemexpress.com)]
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